

Application Note: High-Purity trans-Cinnamic Acid via Ethanol/Water Recrystallization

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Compound of Interest

Compound Name: 2-Propenoic acid, 3-phenyl-

Cat. No.: B7792883

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Introduction

trans-Cinnamic acid is a key intermediate in the synthesis of various pharmaceuticals, fragrances, and other fine chemicals. Purity of this compound is critical for downstream applications. Recrystallization is a robust and scalable purification technique that leverages differences in solubility to isolate a compound from its impurities. This application note provides a detailed protocol for the purification of trans-cinnamic acid using a mixed-solvent system of ethanol and water. This method is effective because trans-cinnamic acid is soluble in ethanol and has low solubility in water.^{[1][2][3]} By carefully manipulating the solvent composition and temperature, high-purity crystals of trans-cinnamic acid can be obtained with good recovery.

Quantitative Data Summary

The efficiency of recrystallization is highly dependent on the solubility of the solute in the chosen solvent system at different temperatures. An ideal solvent will dissolve the compound completely at an elevated temperature and poorly at a lower temperature, maximizing the recovery of the purified solid upon cooling.^[4]

Table 1: Solubility of trans-Cinnamic Acid in Various Solvents

Solvent System	Temperature (°C)	Solubility	Notes
Water	25	~0.51 g/L	Slightly soluble at room temperature.[4][5]
Water	98	~5.9 g/L	Solubility increases with temperature, but may not be sufficient for efficient recrystallization alone.[4]
Ethanol	25	230 g/L	Highly soluble at room temperature, making it a good "soluble solvent" in a mixed-solvent system.[4][5]
Ethanol/Water	25	Varies with ratio	The addition of ethanol to water significantly increases the solubility of trans-cinnamic acid.[4][6]

Table 2: Physical Properties of trans-Cinnamic Acid

Property	Value
Melting Point	133 °C[1][2][5]
Appearance	White monoclinic prisms[2][5]

Experimental Protocol

This protocol details the step-by-step procedure for the recrystallization of trans-cinnamic acid from an ethanol/water solvent system.

Materials:

- Crude trans-cinnamic acid
- 95% Ethanol
- Deionized water
- Erlenmeyer flask
- Hot plate with stirring capability
- Magnetic stir bar or boiling chips
- Büchner funnel and filter flask
- Filter paper
- Ice bath
- Spatula
- Watch glass

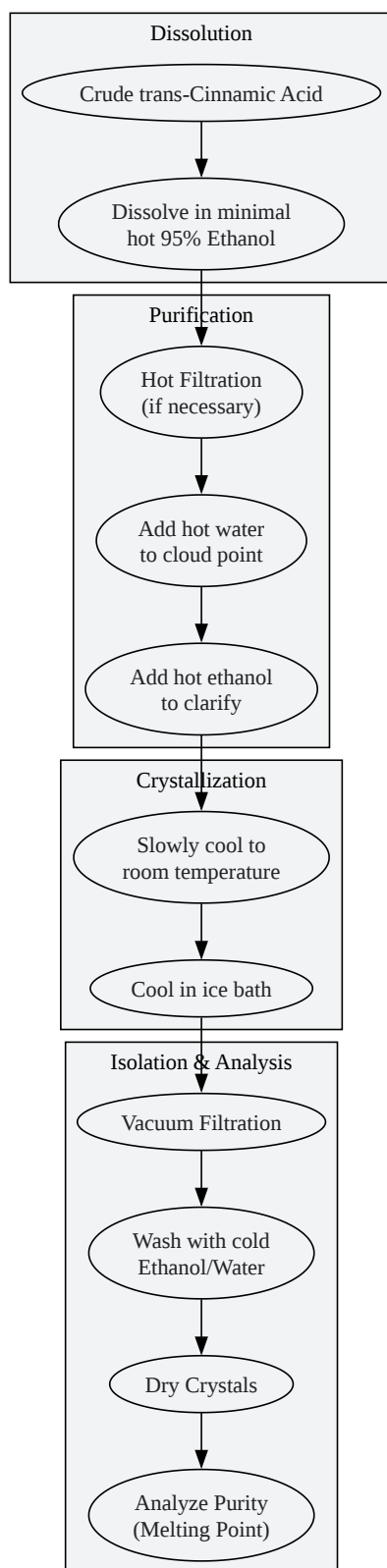
Procedure:

- Dissolution:
 - Place the crude trans-cinnamic acid into an appropriately sized Erlenmeyer flask.
 - Add a minimal amount of 95% ethanol to the flask.^[1]
 - Gently heat the mixture on a hot plate with stirring until the trans-cinnamic acid is fully dissolved.^{[1][4]} Avoid adding a large excess of solvent to maximize yield.
- Hot Filtration (if necessary):
 - If insoluble impurities are visible in the hot solution, perform a hot gravity filtration to remove them. This step is crucial to prevent the incorporation of these impurities into the final crystals.

- Inducing Crystallization:
 - Once the trans-cinnamic acid is fully dissolved, turn off the heat.
 - Slowly add deionized water dropwise to the hot solution until it becomes slightly cloudy.^[1] This indicates that the solution is saturated.
 - To redissolve the precipitate and ensure a homogeneous solution for slow crystal growth, add a few drops of hot ethanol until the solution becomes clear again.^[3]
- Cooling and Crystal Growth:
 - Remove the flask from the heat source and allow it to cool slowly to room temperature undisturbed.^[1] Slow cooling is essential for the formation of large, pure crystals.^{[7][8]}
 - Once the flask has reached room temperature, place it in an ice bath to maximize the yield of crystals.^{[1][4]}
- Isolation of Crystals:
 - Collect the purified crystals by vacuum filtration using a Büchner funnel and filter flask.^{[1][4]}
 - Wash the crystals with a small amount of ice-cold ethanol/water mixture to remove any remaining soluble impurities.^[4]
- Drying:
 - Dry the crystals thoroughly to remove any residual solvent. This can be accomplished by leaving them under vacuum on the filter funnel, followed by air drying or drying in a desiccator.^{[1][4]}
- Analysis:
 - Determine the mass of the recovered trans-cinnamic acid and calculate the percent recovery.

- Measure the melting point of the recrystallized product to assess its purity. The melting point of pure trans-cinnamic acid is 133 °C.[1] A sharp melting point range close to the literature value indicates high purity.

Visualizations



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References

- 1. Video: Recrystallization - Procedure [jove.com]
- 2. chembk.com [chembk.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. benchchem.com [benchchem.com]
- 5. Cinnamic acid | 621-82-9 [chemicalbook.com]
- 6. files01.core.ac.uk [files01.core.ac.uk]
- 7. Video: Recrystallization - Concept [jove.com]
- 8. amherst.edu [amherst.edu]
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